

Enhancing Precision in Triamterene Analysis: A Technical Support Center

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Compound of Interest

Compound Name: Triamterene D5

Cat. No.: B560047

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the quantitative analysis of Triamterene using a stable isotope-labeled internal standard. The use of an isotopic analog is a robust method to enhance precision and accuracy by compensating for variability in sample preparation and instrument response.

Experimental Protocols

A detailed methodology for the analysis of Triamterene in human plasma using a deuterated internal standard (Triamterene-d5) by liquid chromatography-tandem mass spectrometry (LC-MS/MS) is outlined below.

Sample Preparation: Protein Precipitation

- To 50 μ L of plasma sample, add 10 μ L of Triamterene-d5 internal standard (IS) working solution.
- Add 200 μ L of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge at 12,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

Liquid Chromatography (LC) Parameters

- Column: Zorbax Eclipse Plus RRHD C18 (2.1 mm × 50 mm, 1.7 μm)[1]
- Mobile Phase: Isocratic elution with a mixture of 0.1% formic acid in water and a solution of 0.1% formic acid:methanol:acetonitrile (5:4:1 v/v/v)[1]
- Flow Rate: 0.4 mL/min[1]
- Injection Volume: 5 μL
- Column Temperature: 40°C

Mass Spectrometry (MS/MS) Parameters

- Instrument: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Triamterene: m/z 254.0 → 237.1[1]
 - Triamterene-d5 (IS): m/z 259.1 → 242.2[1]

Data Presentation: Performance of the Stable Isotope Dilution Method

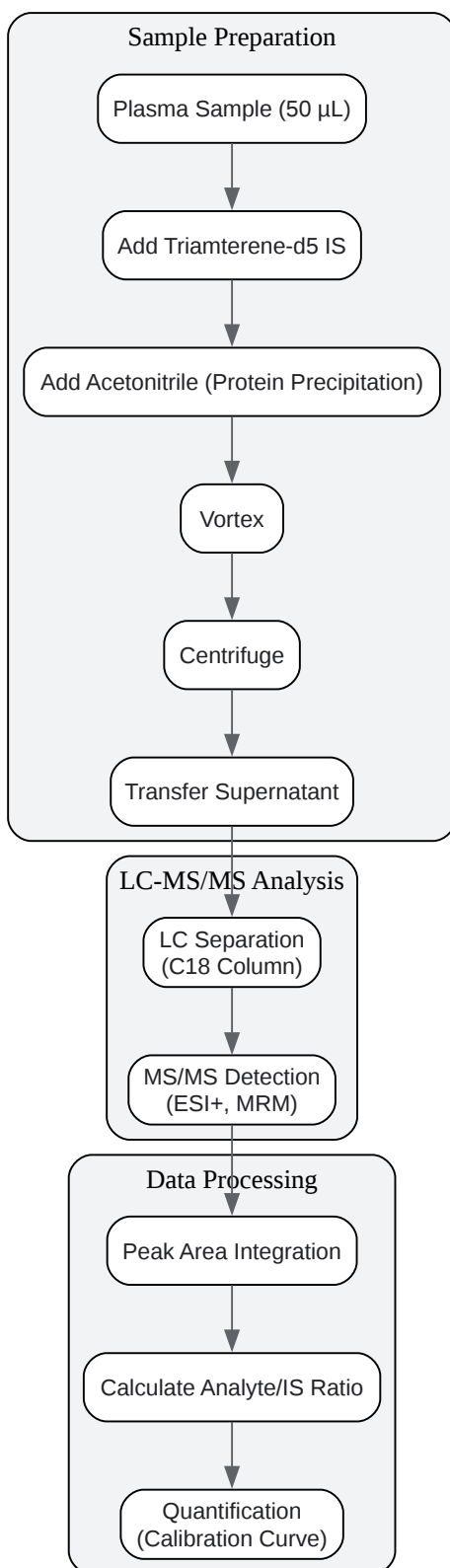
The use of a stable isotope-labeled internal standard significantly improves the precision and accuracy of Triamterene quantification. Below is a summary of the validation data for the described LC-MS/MS method.

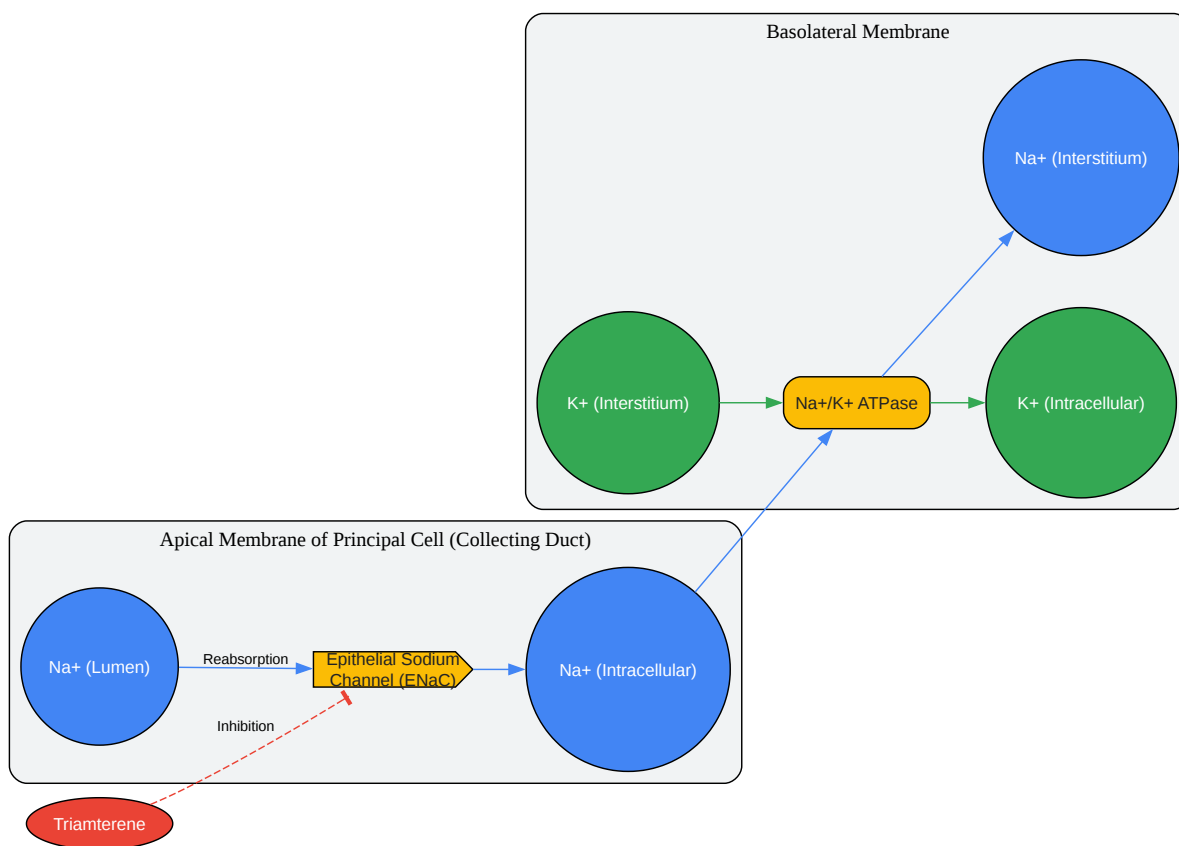
Analyte	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Triamterene	0.5 (LLOQ)	5.3	6.8	98.8 - 111.6
1.5	4.1	5.5	98.8 - 111.6	
80	2.9	4.2	98.8 - 111.6	
160	2.5	3.8	98.8 - 111.6	

Data adapted from a bioequivalence study of Triamterene.

Mandatory Visualizations

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References

- 1. researchgate.net [researchgate.net]
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